

A Comprehensive Technical Guide to Phosphorus Pentabromide: Identifiers, Properties, and Applications

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Compound of Interest

Compound Name: *Phosphorus pentabromide*

CAS No.: 7789-69-7

Cat. No.: B1630437

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This guide serves as a definitive resource for researchers, chemists, and drug development professionals on **phosphorus pentabromide** (PBr₅). Moving beyond a simple data sheet, this document provides an in-depth examination of its core identifiers, structural nuances, chemical reactivity, and safe handling protocols, grounded in established scientific principles. The aim is to equip the practicing scientist with both the foundational knowledge and the practical insights required for the effective and safe utilization of this powerful brominating agent.

Core Chemical Identifiers

Precise identification is the cornerstone of chemical safety and experimental reproducibility.

Phosphorus pentabromide is cataloged across multiple international databases. The following table summarizes its primary identifiers.

Identifier Type	Value	Source(s)
CAS Number	7789-69-7	[1][2][3]
PubChem CID	62678	[1][2]
EC Number	232-186-6	[1][2][3]
UN Number	2691	[1][2][3]
Linear Formula	PBr ₅	[4]
InChI Key	QRKVRHZNLKTPGF-UHFFFAOYSA-N	[2]
Synonyms	Pentabromophosphorane, Phosphorus(V) bromide, Phosphoric bromide	[1][2][5]

Physicochemical and Structural Properties

The utility and hazards of PBr₅ are a direct consequence of its physical properties and unique structural chemistry.

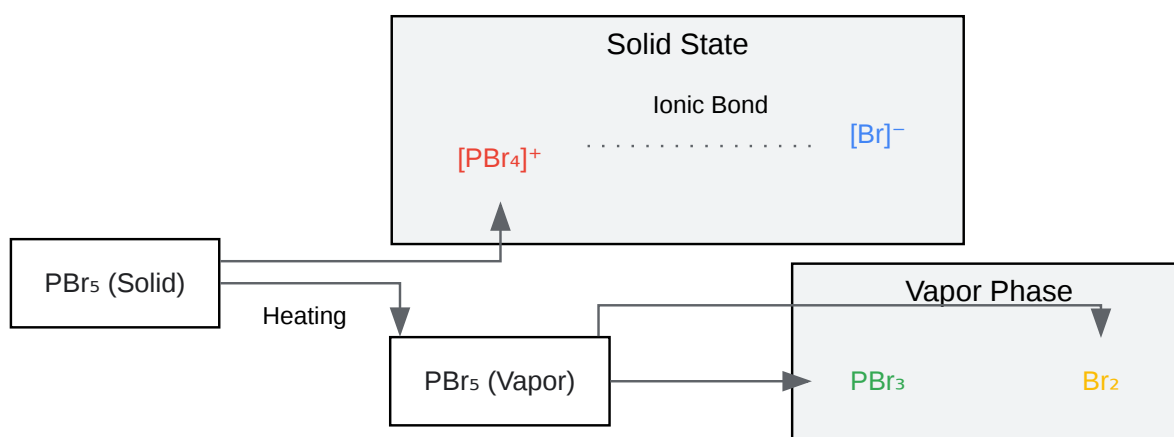
Physical Properties

Phosphorus pentabromide is a yellow, crystalline solid that is highly reactive and sensitive to moisture.[1][6] Its key physical constants are outlined below.

Property	Value	Source(s)
Molecular Weight	430.49 g/mol	[1]
Appearance	Yellow crystalline solid	[1][2][6]
Melting Point	approx. 100 °C (with decomposition)	[2][7]
Boiling Point	106 °C (decomposes)	[2]
Density	3.61 g/cm ³	[2]
Solubility	Reacts violently with water; Soluble in carbon tetrachloride (CCl ₄) and carbon disulfide (CS ₂)	[2][8]

Structural Characteristics

A critical aspect of PBr₅ chemistry is its state-dependent structure. In the solid state, it does not adopt a molecular trigonal bipyramidal geometry. Instead, it exists as an ionic salt: tetrabromophosphonium bromide, [PBr₄]⁺[Br]⁻. [2][8] The cation [PBr₄]⁺ possesses a stable tetrahedral geometry. In the vapor phase, however, it completely dissociates into phosphorus tribromide (PBr₃) and molecular bromine (Br₂). [2][8] This dissociation is a key factor in its reactivity and thermal instability.



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Caption: Phase-dependent structure of **Phosphorus Pentabromide**.

Reactivity and Key Applications

General Reactivity

Phosphorus pentabromide's reactivity is dominated by its powerful brominating capabilities and its extreme sensitivity to protic solvents.

- **Hydrolysis:** It reacts violently with water, and even atmospheric moisture, in a highly exothermic reaction to produce phosphoryl bromide (POBr_3) and corrosive hydrogen bromide (HBr) gas.[1][6] This water reactivity necessitates handling under anhydrous, inert conditions (e.g., nitrogen or argon atmosphere).
- **Thermal Decomposition:** Above $100\text{ }^\circ\text{C}$, PBr_5 readily decomposes into PBr_3 and Br_2 , which exist in equilibrium.[2] This equilibrium means that PBr_5 often behaves as a source of electrophilic bromine.

Primary Application: Bromination Agent

The principal application of **phosphorus pentabromide** in organic synthesis is as a potent brominating agent.[7][9] Its most common use is the conversion of carboxylic acids to their corresponding acyl bromides.[2][4][9] This transformation is highly efficient and is a foundational step in the synthesis of esters, amides, and other acyl derivatives where the acyl bromide provides higher reactivity than the parent carboxylic acid or the corresponding acyl chloride.

The general reaction is: $\text{R-COOH} + \text{PBr}_5 \rightarrow \text{R-COBr} + \text{POBr}_3 + \text{HBr}$

This reaction is mechanistically favored because the phosphorus atom is highly oxophilic, making the formation of the P=O bond in phosphoryl bromide a strong thermodynamic driving force.

Safety, Handling, and Storage

Phosphorus pentabromide is a hazardous material and requires strict safety protocols. It is classified as a corrosive substance that causes severe skin burns and eye damage.[\[1\]](#)[\[2\]](#)

Hazard Class	GHS Pictogram	Signal Word	Hazard Statement
Skin Corrosion 1B	GHS05 (Corrosion)	Danger	H314: Causes severe skin burns and eye damage

Personal Protective Equipment (PPE)

Due to its corrosive and water-reactive nature, comprehensive PPE is mandatory.

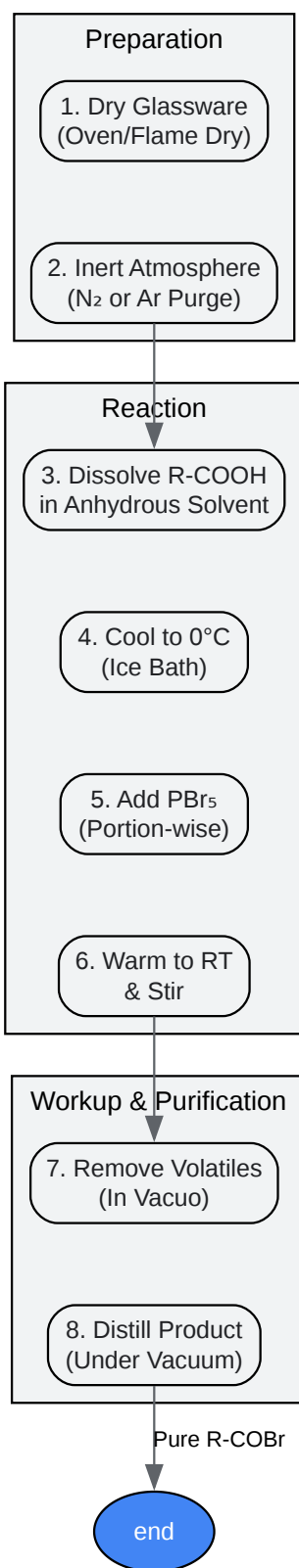
- Eye/Face Protection: Chemical safety goggles and a full-face shield.[\[10\]](#)
- Skin Protection: Impervious gloves (e.g., butyl rubber, Neoprene™), a flame-retardant lab coat, and full-body coverage.[\[10\]](#)
- Respiratory Protection: Work must be conducted in a certified chemical fume hood.[\[11\]](#) For situations with potential for high airborne concentrations, a positive-pressure supplied-air respirator is required.[\[10\]](#)

Handling and Storage

- Inert Atmosphere: Always handle PBr_5 under an inert atmosphere (e.g., in a glovebox or using Schlenk line techniques) to prevent decomposition from moisture.[\[8\]](#)[\[11\]](#)
- Storage: Store in a cool, dry, well-ventilated area designated for corrosive materials.[\[11\]](#)[\[12\]](#) Containers must be kept tightly sealed. Store away from water, alcohols, bases, and strong oxidizing agents.[\[10\]](#)[\[11\]](#)
- Spill Response: In case of a spill, evacuate the area. Do NOT use water.[\[6\]](#)[\[10\]](#) Cover the spill with a dry, inert absorbent material such as sand or vermiculite.[\[10\]](#) Collect the material into a sealed container for hazardous waste disposal.

Experimental Protocol: Conversion of a Carboxylic Acid to an Acyl Bromide

This protocol provides a representative workflow for the bromination of a generic carboxylic acid using PBr_5 . The causality for each step is explained to provide a deeper understanding of the process.



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